

Personal protective equipment for handling Syuiq-5

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Compound of Interest

Compound Name: Syuiq-5

Cat. No.: B1246522

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Essential Safety and Handling Guide for Syuiq-5

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical information for the handling and disposal of **Syuiq-5** (CAS 188630-47-9), a potent cytotoxic G-quadruplex ligand. Adherence to these procedures is vital for ensuring personnel safety and environmental protection.

Syuiq-5 is recognized as a potent cytotoxic agent and is classified as very toxic to aquatic life. Due to its hazardous nature, all handling and disposal must be conducted with strict adherence to the safety protocols outlined below.

Quantitative Safety Data

The following table summarizes the key quantitative and qualitative safety information for **Syuiq-5**.

Parameter	Value / Specification	Source
Chemical Name	N'-(10H-Indolo[3,2-b]quinolin-11-yl)-N,N-dimethyl-propane-1,3-diamine	
CAS Number	188630-47-9	
Physical Form	Yellow powder	
Molecular Weight	318.42 g/mol	
Solubility	≥20 mg/mL in DMSO	
Storage Temperature	2-8°C	[1]
GHS Hazard Class	Aquatic Acute 1	[1][2]
Hazard Statement	H400: Very toxic to aquatic life	[1][2]
Signal Word	Warning	[1][2]
Known Hazards	Potent cytotoxic agent	[2][3]

Personal Protective Equipment (PPE)

Given that **Syuiq-5** is a potent cytotoxic agent, a comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, or eye contact. The following PPE must be worn at all times when handling **Syuiq-5** in its powdered form or in solution.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with chemotherapy-rated nitrile gloves.	Prevents skin contact with the cytotoxic compound. Double-gloving provides an extra layer of protection against tears and contamination.
Body Protection	Disposable, solid-front lab coat with long sleeves and tight cuffs.	Protects skin and personal clothing from contamination. The solid front offers better protection against spills.
Eye Protection	Chemical splash goggles or a full-face shield.	Protects eyes from splashes of solutions or airborne powder.
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher) when handling the powder outside of a certified chemical fume hood.	Prevents inhalation of the fine powder, which can be hazardous.

Experimental Protocols

The following protocols provide a step-by-step guide for the safe handling, use, and disposal of **Syuiq-5** in a laboratory setting.

Receiving and Storage Protocol

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage within a well-ventilated area.
- **Verification:** Confirm that the product name and CAS number on the label match the order.
- **Storage:** Store the container in a designated, locked, and clearly labeled area for cytotoxic agents at 2-8°C.^[1] The storage location should be separate from incompatible chemicals.

Preparation of Stock Solution (Example: 10 mM in DMSO)

Work Area: All procedures involving the handling of **Syuiq-5** powder must be performed in a certified chemical fume hood to minimize inhalation risk.

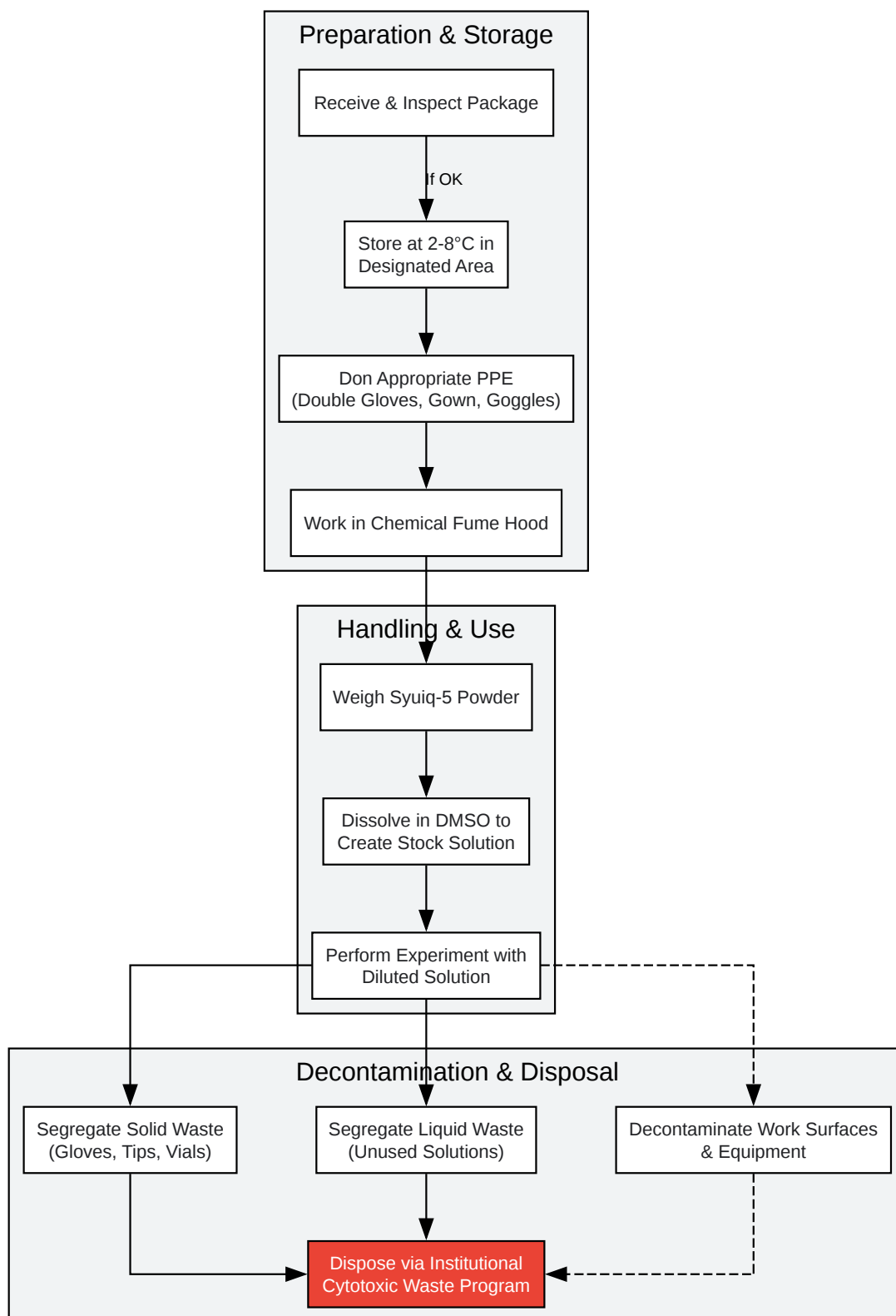
- Pre-calculation: Calculate the required mass of **Syuiq-5** and volume of DMSO. For a 10 mM solution, this would be 3.184 mg of **Syuiq-5** per 1 mL of DMSO.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully add the calculated mass of **Syuiq-5** powder to the tube.
- Solubilization: In the chemical fume hood, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Syuiq-5** powder.
- Mixing: Vortex the solution until the **Syuiq-5** is completely dissolved.
- Labeling and Storage: Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols. Store the stock solution at -20°C or -80°C for long-term stability.

Disposal Plan

All waste contaminated with **Syuiq-5** is considered hazardous and must be disposed of according to institutional and local regulations for cytotoxic waste.

- Segregation: Do not mix **Syuiq-5** waste with other chemical waste streams.
- Solid Waste: All solid waste, including gloves, lab coats, pipette tips, and empty vials, must be placed in a clearly labeled, leak-proof cytotoxic waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a designated, sealed, and clearly labeled hazardous waste container for cytotoxic liquids.
- Decontamination: Decontaminate all surfaces and equipment that have come into contact with **Syuiq-5** using an appropriate cleaning agent (e.g., a solution of bleach followed by a rinse with 70% ethanol).
- Waste Pickup: Arrange for the disposal of the cytotoxic waste through your institution's environmental health and safety office. Do not dispose of **Syuiq-5** down the drain.

Workflow for Handling Syuiq-5



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Caption: Workflow for the safe handling and disposal of **Syuiq-5**.

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References

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- 3. abmole.com [abmole.com]
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